

Hsd17B13-IN-3 as a reference compound for novel HSD17B13 inhibitors

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Compound of Interest

Compound Name: **Hsd17B13-IN-3**

Cat. No.: **B12373867**

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Hsd17B13-IN-3: A Comparative Guide for Researchers

For researchers in drug discovery and development, selecting the appropriate reference compound is a critical step in validating novel inhibitors. This guide provides a comprehensive comparison of **Hsd17B13-IN-3** with other known inhibitors of 17 β -hydroxysteroid dehydrogenase 13 (HSD17B13), a promising therapeutic target for non-alcoholic steatohepatitis (NASH) and other liver diseases.

This document outlines the biochemical and cellular activity of **Hsd17B13-IN-3** alongside alternative compounds, presenting key quantitative data in a clear, comparative format. Detailed experimental protocols for relevant assays are also provided to support the replication and validation of these findings in your own research.

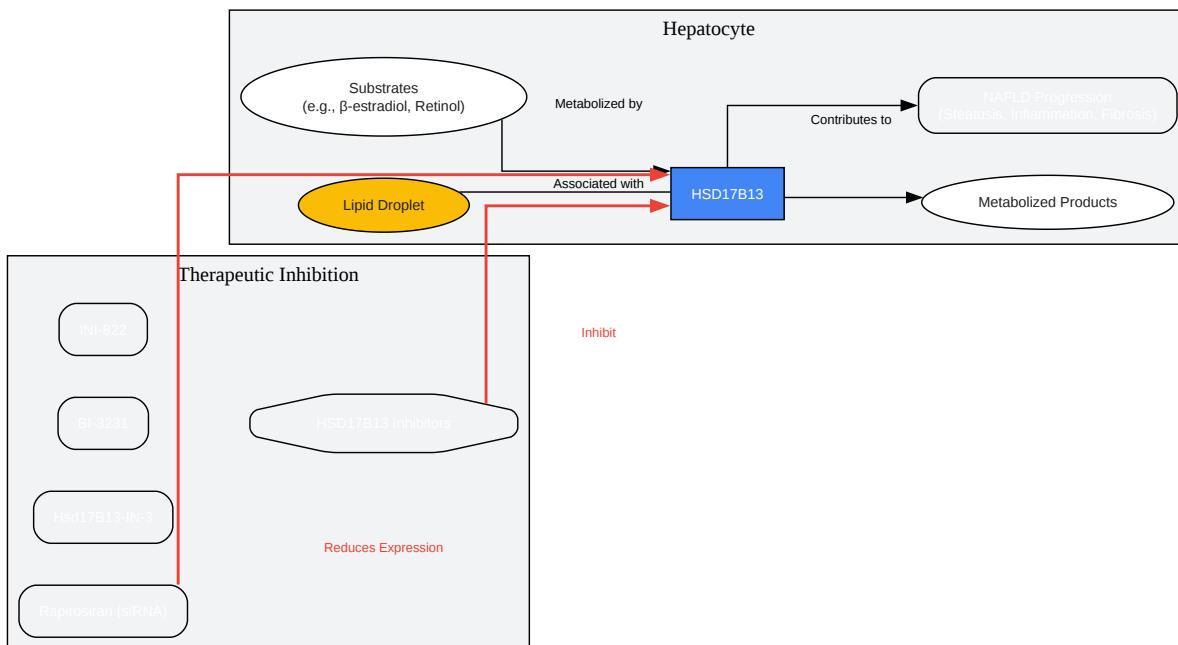
Performance Comparison of HSD17B13 Inhibitors

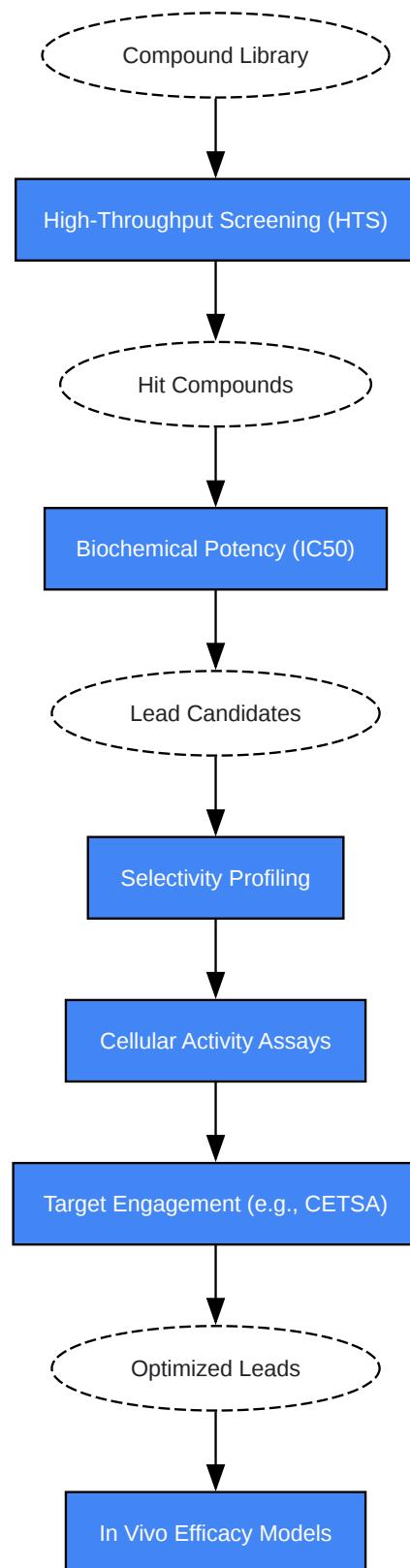
Hsd17B13-IN-3 is a potent inhibitor of HSD17B13. The following table summarizes its performance in biochemical assays alongside other notable inhibitors.

Compound	Type	Target	Potency (IC50)	Selectivity	Key Features
Hsd17B13-IN-3	Small Molecule	HSD17B13	0.38 μM (β-estradiol as substrate)	Data not available	Potent in biochemical assays; reported to have low cell penetration.
BI-3231	Small Molecule	HSD17B13	1 nM (human), 13-14 nM (mouse)[1][2]	>10,000-fold vs HSD17B11[1]	High potency and selectivity; characterized as a chemical probe for open science[3][4].
INI-822	Small Molecule	HSD17B13	Low nM potency	>100-fold vs other HSD17B family members	Orally bioavailable; currently in Phase 1 clinical trials for NASH[5][6][7].
Rapirosiran (ARO-HSD)	siRNA	HSD17B13 mRNA	N/A (mechanism is mRNA reduction)	Target-specific siRNA sequence	Reduces hepatic HSD17B13 mRNA by up to 93.4%[8]; demonstrated reductions in ALT levels in patients[9].

HSD17B13 Signaling and Inhibition Pathway

The following diagram illustrates the role of HSD17B13 in hepatic lipid metabolism and the mechanism of its inhibition. HSD17B13 is a lipid droplet-associated enzyme that is upregulated in non-alcoholic fatty liver disease (NAFLD). It is involved in the metabolism of various substrates, including steroids and retinols. Inhibition of HSD17B13 is a therapeutic strategy being investigated for the treatment of NASH.



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